

Technical Support Center: BMS-986235 Storage and Handling Guide

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Compound of Interest

Compound Name: BMS-986235
CAS No.: 2253947-47-4
Cat. No.: B6171950

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This technical support center provides researchers, scientists, and drug development professionals with essential guidance on the proper storage and handling of **BMS-986235** to prevent its degradation and ensure the integrity of experimental results.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **BMS-986235**?

A1: Solid **BMS-986235** should be stored in a tightly sealed container in a dry environment, protected from light. For long-term storage, a temperature of -20°C is recommended, which can maintain the compound's stability for up to three years. For shorter periods, storage at 4°C is also acceptable.

Q2: How should I prepare and store stock solutions of **BMS-986235**?

A2: It is recommended to prepare stock solutions of **BMS-986235** in a suitable solvent such as dimethyl sulfoxide (DMSO). For long-term storage of stock solutions, it is best to aliquot the solution into single-use vials to avoid repeated freeze-thaw cycles and store them at -80°C , where they can be stable for up to two years.^[1] For short-term storage, -20°C is acceptable for

up to one year.^[1] Always ensure the solvent is anhydrous and of high purity to minimize solvent-mediated degradation.

Q3: Is **BMS-986235** sensitive to light?

A3: While specific photostability data for **BMS-986235** is not readily available, its chemical structure contains a urea moiety. Urea-containing compounds can be susceptible to photodegradation. Therefore, it is a best practice to protect both the solid compound and its solutions from light by using amber vials or by wrapping containers with aluminum foil.

Q4: What are the potential degradation pathways for **BMS-986235**?

A4: Based on its chemical structure, which includes a pyrrolidinone and a urea functional group, **BMS-986235** may be susceptible to the following degradation pathways:

- Hydrolysis: The pyrrolidinone ring and the urea group can be susceptible to hydrolysis, especially under strong acidic or basic conditions. This can lead to the cleavage of the lactam ring or the urea bond.
- Oxidation: While not containing highly susceptible functional groups, oxidation can be a concern for many organic molecules over long-term storage, particularly if exposed to air and light.
- Photodegradation: As mentioned, urea-containing compounds can degrade upon exposure to light.

Q5: How can I check the purity of my **BMS-986235** sample?

A5: The purity of **BMS-986235** can be assessed using standard analytical techniques such as High-Performance Liquid Chromatography (HPLC) with UV detection. A stability-indicating HPLC method would be ideal to separate the parent compound from any potential degradation products. Mass spectrometry (MS) can be coupled with HPLC (LC-MS) to identify the parent compound and any impurities or degradants.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Loss of compound activity in an experiment	Compound degradation due to improper storage.	- Review storage conditions (temperature, light exposure, humidity). - Prepare fresh stock solutions from solid compound. - Test the purity of the stored compound using HPLC.
Repeated freeze-thaw cycles of the stock solution.	- Aliquot stock solutions into single-use volumes to minimize freeze-thaw cycles.	
Contamination of the stock solution.	- Use sterile techniques when handling solutions. - Prepare fresh solutions with high-purity, anhydrous solvents.	
Precipitate observed in the stock solution upon thawing	Poor solubility or compound precipitation at lower temperatures.	- Gently warm the solution to room temperature. - Use sonication to aid in re-dissolving the compound. - If the precipitate persists, consider preparing a fresh, less concentrated stock solution.
Inconsistent experimental results	Inaccurate concentration of the stock solution due to solvent evaporation or degradation.	- Use tightly sealed vials for storage. - Re-qualify the concentration of the stock solution if it has been stored for an extended period. - Prepare fresh stock solutions for critical experiments.

Data Summary

Recommended Storage Conditions

Form	Temperature	Duration	Notes
Solid Powder	-20°C	Up to 3 years[2]	Store in a desiccator, protected from light.
4°C	Shorter-term	Store in a desiccator, protected from light.	
Stock Solution (in DMSO)	-80°C	Up to 2 years[1]	Aliquot to avoid freeze-thaw cycles.
-20°C	Up to 1 year[1]	Aliquot to avoid freeze-thaw cycles.	

Note: Storage duration recommendations are based on information from various chemical suppliers and may vary. It is always recommended to refer to the certificate of analysis provided with your specific batch of the compound.

Experimental Protocols

Protocol for Preparing a Stock Solution of BMS-986235

- Materials:
 - **BMS-986235** (solid powder)
 - Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
 - Sterile, amber microcentrifuge tubes or vials
 - Calibrated analytical balance
 - Calibrated micropipettes
- Procedure:
 1. Allow the vial of solid **BMS-986235** to equilibrate to room temperature before opening to prevent moisture condensation.

2. Weigh the desired amount of **BMS-986235** powder using a calibrated analytical balance in a chemical fume hood.
3. Add the appropriate volume of anhydrous DMSO to the powder to achieve the desired stock solution concentration (e.g., 10 mM).
4. Vortex or sonicate the solution until the solid is completely dissolved.
5. Aliquot the stock solution into single-use amber vials.
6. Label the vials clearly with the compound name, concentration, date of preparation, and solvent.
7. Store the aliquots at -80°C for long-term storage.

General Protocol for a Forced Degradation Study

This protocol provides a general framework. Specific conditions should be optimized based on the compound's stability.

- Preparation of Samples: Prepare solutions of **BMS-986235** in a suitable solvent (e.g., a mixture of acetonitrile and water) at a known concentration.
- Stress Conditions:
 - Acid Hydrolysis: Add 0.1 M HCl to the sample solution. Incubate at a controlled temperature (e.g., 60°C) for a defined period (e.g., 24 hours).
 - Base Hydrolysis: Add 0.1 M NaOH to the sample solution. Incubate at a controlled temperature (e.g., 60°C) for a defined period.
 - Oxidative Degradation: Add 3% hydrogen peroxide to the sample solution. Store at room temperature, protected from light, for a defined period.
 - Thermal Degradation: Store the solid compound and a solution sample at an elevated temperature (e.g., 70°C) for a defined period.

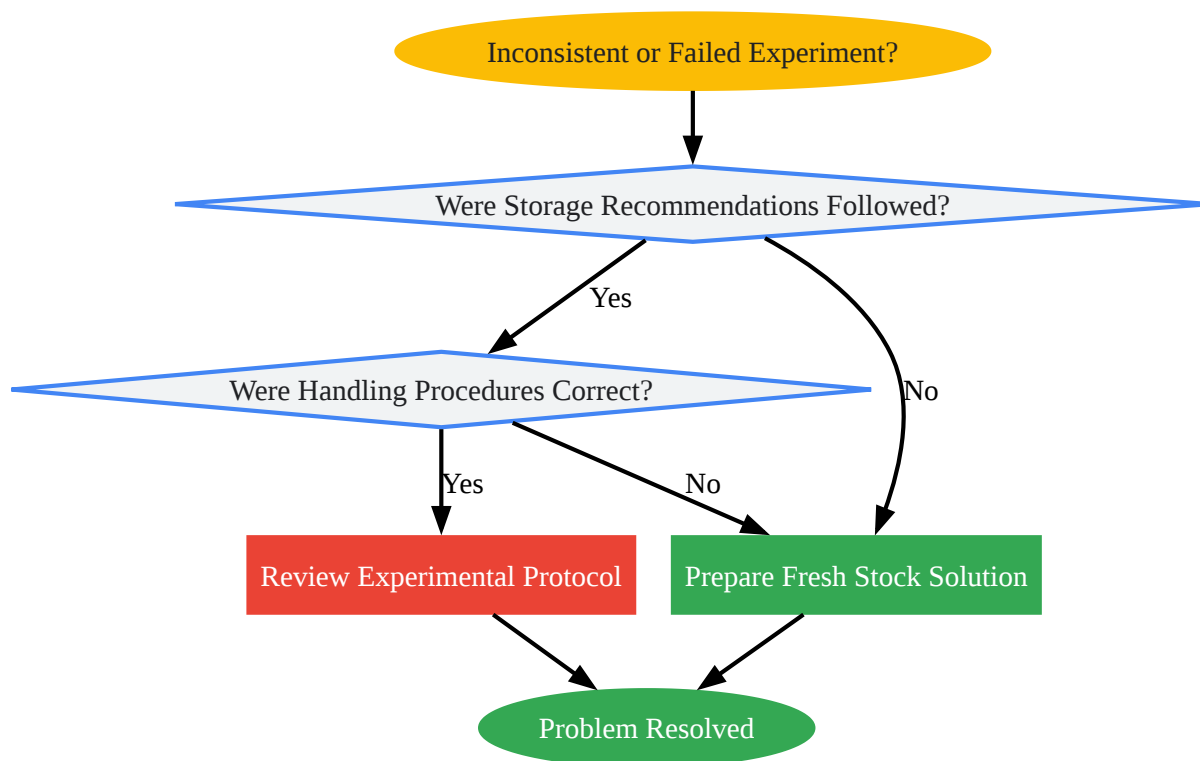
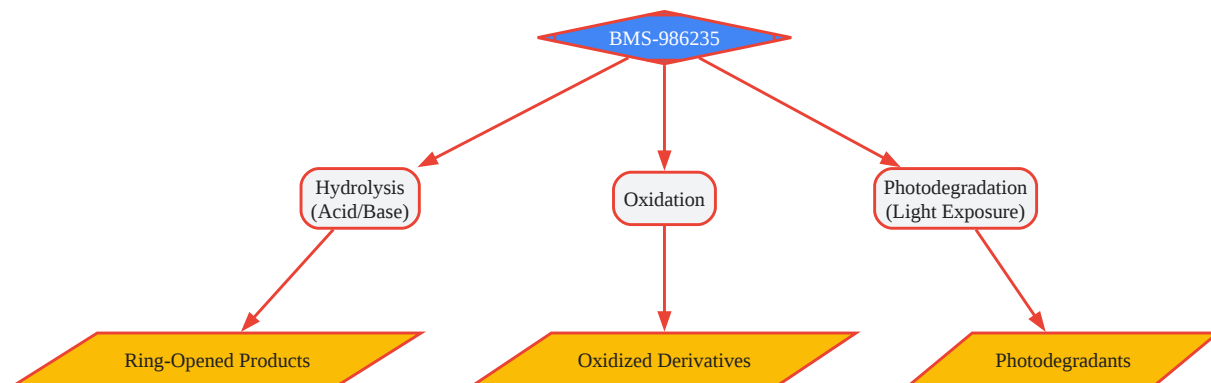
- Photodegradation: Expose a solution sample to a light source with a defined output (e.g., ICH-compliant photostability chamber) for a specific duration. A dark control sample should be stored under the same conditions but protected from light.
- Sample Analysis:
 - At specified time points, withdraw samples from each stress condition.
 - Neutralize the acidic and basic samples before analysis.
 - Analyze all samples, including a non-stressed control, by a stability-indicating HPLC method.
 - Characterize any significant degradation products using LC-MS to determine their mass-to-charge ratio and aid in structural elucidation.

Visualizations



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Caption: Recommended workflow for preparing and using **BMS-986235** stock solutions.



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References

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. selleckchem.com](https://www.selleckchem.com) [[selleckchem.com](https://www.selleckchem.com)]
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